

# Safeguarding Your Research: A Comprehensive Guide to Handling BILB 1941

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## Compound of Interest

Compound Name: BILB 1941

Cat. No.: B606115

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This document provides essential safety and logistical information for the handling of **BILB 1941**, a potent non-nucleoside inhibitor of the hepatitis C virus (HCV) NS5B polymerase. Adherence to these guidelines is critical to ensure a safe laboratory environment and the integrity of your research.

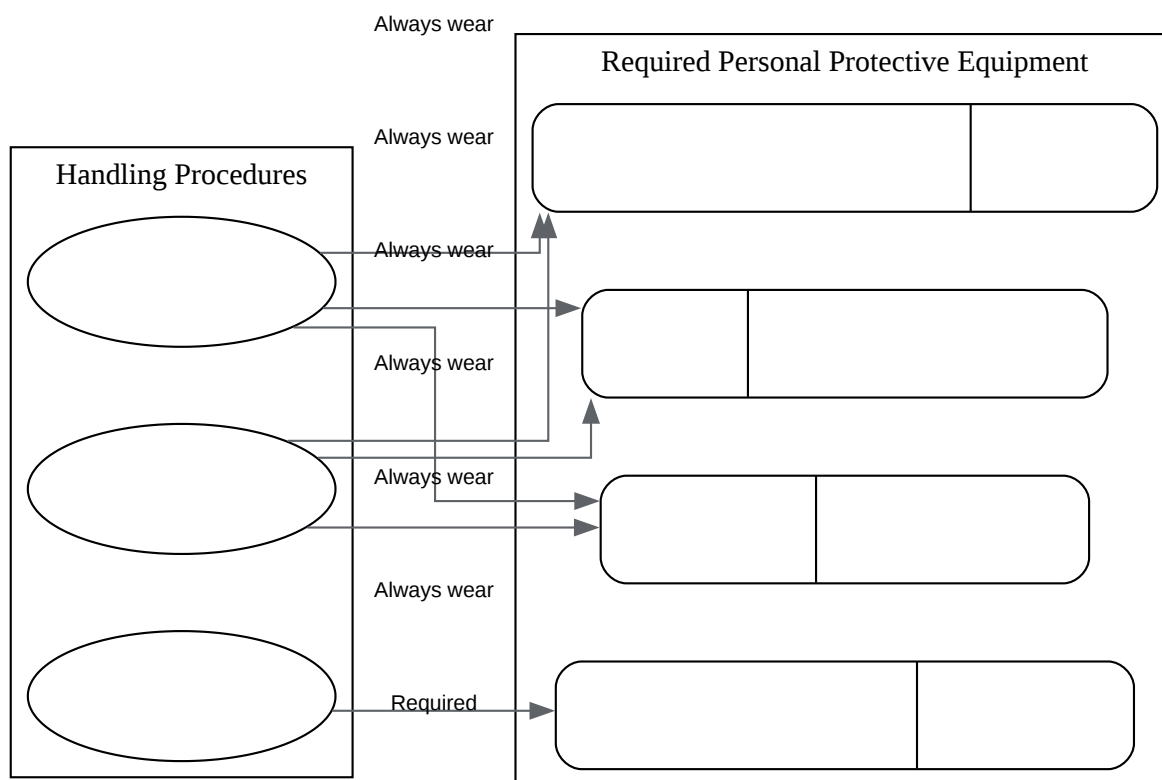
## Chemical and Physical Properties

A summary of the key physical and chemical properties of **BILB 1941** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>34</sub> H <sub>34</sub> N <sub>4</sub> O <sub>4</sub>	--INVALID-LINK--
Molecular Weight	562.67 g/mol	--INVALID-LINK--
CAS Number	494856-61-0	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Storage (Powder)	-20°C for long-term storage.	--INVALID-LINK--
Storage (In solution)	-80°C for up to 6 months; -20°C for up to 1 month.	--INVALID-LINK--

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **BILB 1941** to minimize exposure and ensure personal safety.

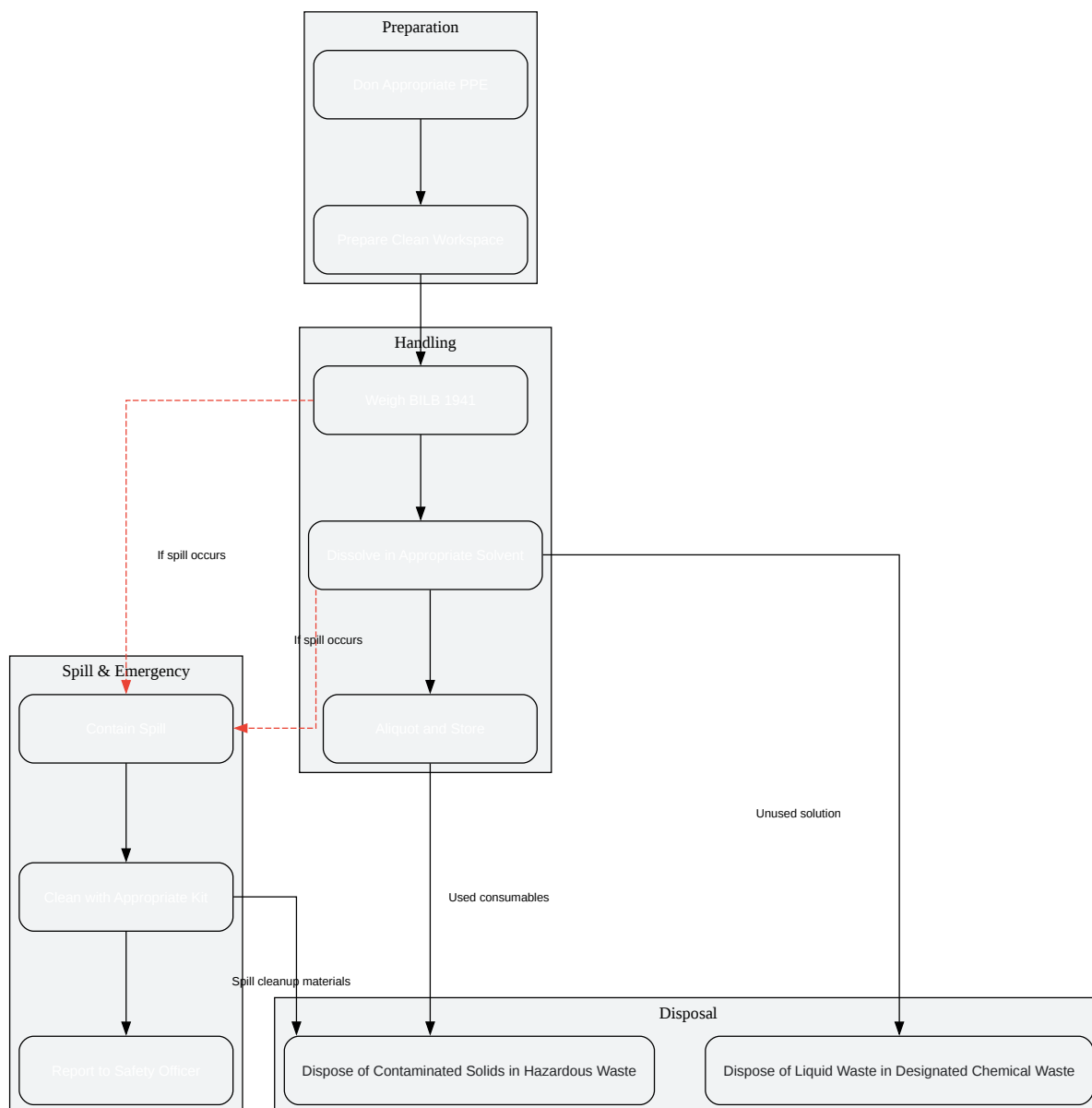


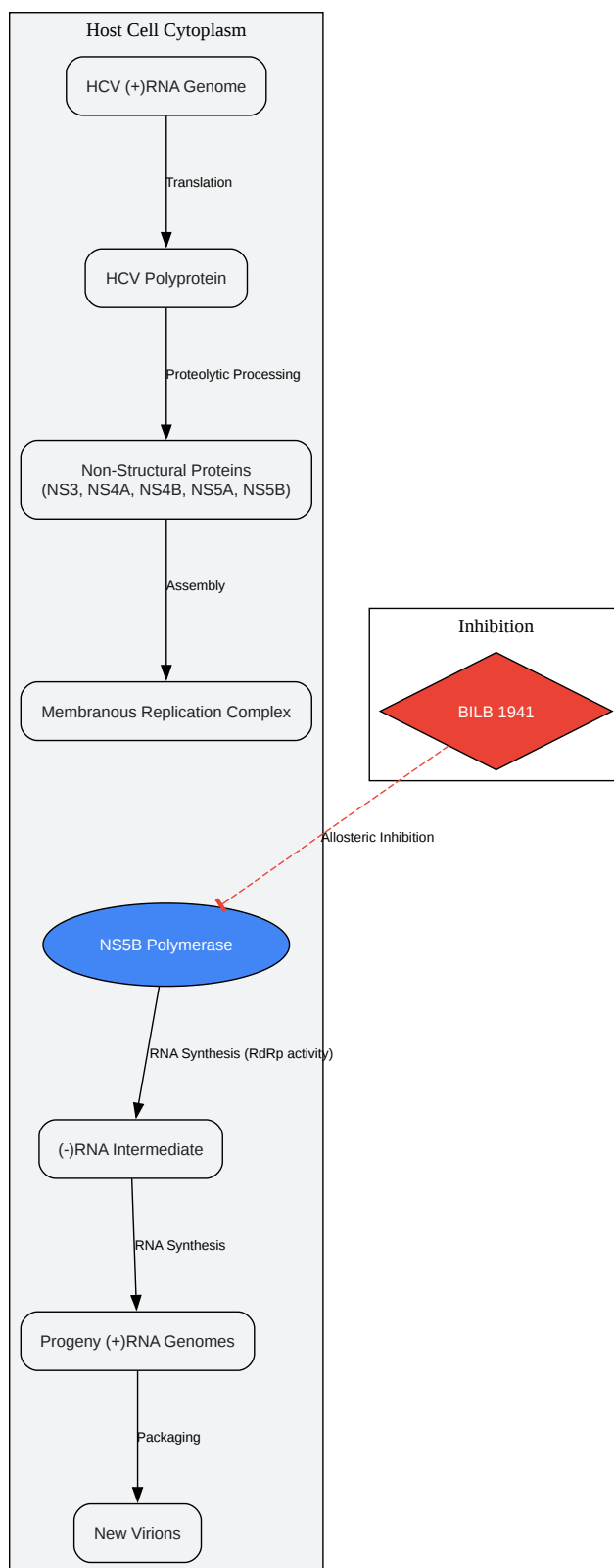
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**Figure 1.** Recommended PPE for handling **BILB 1941**.

## Operational and Disposal Plans

A systematic approach to the handling and disposal of **BILB 1941** is essential for laboratory safety and environmental protection. The following workflow outlines the key steps.





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